

Operational Guide: Safe Disposal and Management of 2-Bromoacetic Acid

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Compound of Interest

Compound Name: 2-bromoacetic acid

Cat. No.: B12059701

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Executive Summary & Hazard Characterization

2-Bromoacetic acid (BAA) is not merely a corrosive acid; it is a potent alkylating agent.^[1] Unlike simple mineral acids (e.g., HCl), BAA poses a dual threat: it causes immediate chemical burns upon contact and possesses the ability to alkylate DNA and proteins, leading to significant systemic toxicity and potential mutagenicity.

Effective disposal requires more than pH neutralization.^[1] It requires chemical deactivation—specifically, the cleavage of the carbon-bromine (C-Br) bond to convert the toxic alkylator into relatively benign glycolic acid and inorganic bromide.^[1]

Physical & Chemical Properties Relevant to Disposal^[1]

Property	Value	Operational Implication
CAS Number	79-08-3	Use for waste manifesting.[1]
Physical State	Solid (crystals)	Hygroscopic; absorbs moisture rapidly, becoming a corrosive syrup.[1]
Melting Point	49–51 °C	Low melting point means it can liquefy in warm storage conditions.[1]
Solubility	High (Water, Ethanol)	Easily mobilized in spills; wash-down water becomes hazardous waste.[1]
Reactivity	High	Reacts violently with strong bases, oxidizing agents, and active metals.[1]

Regulatory Framework (RCRA & EPA)[1]

While BAA is not explicitly listed on the EPA's "P" or "U" lists (unlike its cousin, Chloroacetic acid), it is strictly regulated under the Resource Conservation and Recovery Act (RCRA) due to its characteristics.

- Waste Code D002 (Corrosivity): Aqueous solutions with pH 2.[1]
- Waste Code D003 (Reactivity): Potential classification if mixed with sulfides or cyanides.[1]
- Toxicity: Due to its high aquatic toxicity and alkylating nature, it must never be disposed of down the drain, even if neutralized, unless explicitly permitted by local wastewater treatment authorities (rare).[1]

Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves provide insufficient protection against small halogenated molecules like BAA.[1] The molecule can permeate thin nitrile in minutes without visible degradation of the glove.[1]

PPE Category	Recommendation	Rationale
Hand Protection	Silver Shield (Laminate) or Butyl Rubber	Laminates offer >4 hours breakthrough time.[1] If using Nitrile, use "double-gloving" and change immediately upon splash.[1]
Eye Protection	Chemical Splash Goggles + Face Shield	BAA is a lachrymator; vapors irritate eyes.[1] A face shield prevents crystal/liquid contact.[1]
Body Protection	Chemical-Resistant Apron (Tychem® or similar)	Standard lab coats are permeable to aqueous BAA.[1]
Respiratory	Fume Hood (Primary) or Full-Face Respirator	Required if dust or aerosols are generated.[1][2]

Protocol A: Chemical Deactivation (Bench-Scale)

Objective: To chemically convert BAA into Glycolic Acid (Hydroxyacetic acid) and Sodium Bromide via nucleophilic substitution (hydrolysis) before handing off to waste management.[1] This significantly reduces the hazard profile of the waste container.[1]

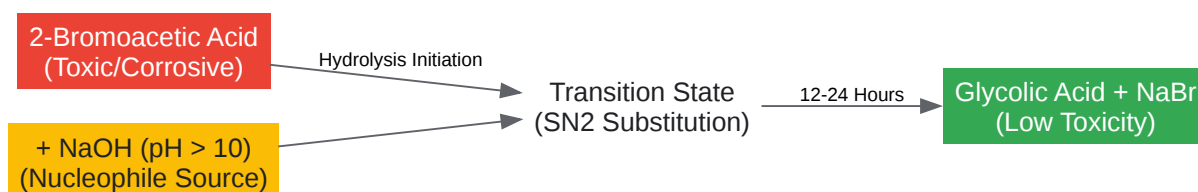
Mechanism:

[1]

Step-by-Step Procedure

- Preparation: Perform all work in a functioning fume hood. Calculate the moles of BAA to be deactivated.

- Dilution: Dissolve the BAA waste in water to create a solution no more concentrated than 10% (w/v). Note: Adding water to acid generates heat; add acid to water if possible.[1]
- Hydrolysis Induction:
 - Slowly add 1M Sodium Hydroxide (NaOH) or Sodium Carbonate (Na₂CO₃).[1]
 - Monitor pH.[1][3] You must bring the pH to > 10.[1]
 - Why? The hydroxide ion () acts as the nucleophile to displace the bromide.[1] This reaction is much faster and more complete at high pH.[1]
- Reaction Time: Stir the mixture at room temperature for 12–24 hours.
 - Validation: The solution should no longer be a lachrymator.[1]
- Final Adjustment: Neutralize the solution back to pH 7–8 using dilute Hydrochloric Acid (HCl).
- Disposal: Label the container as "Deactivated Bromoacetic Acid Waste (Glycolic Acid/NaBr)" and submit for chemical waste pickup.[1] Do not pour down the drain unless your facility has a specific permit for glycolic acid disposal.[1]



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Figure 1: Chemical pathway for the deactivation of Bromoacetic Acid via basic hydrolysis.[1]

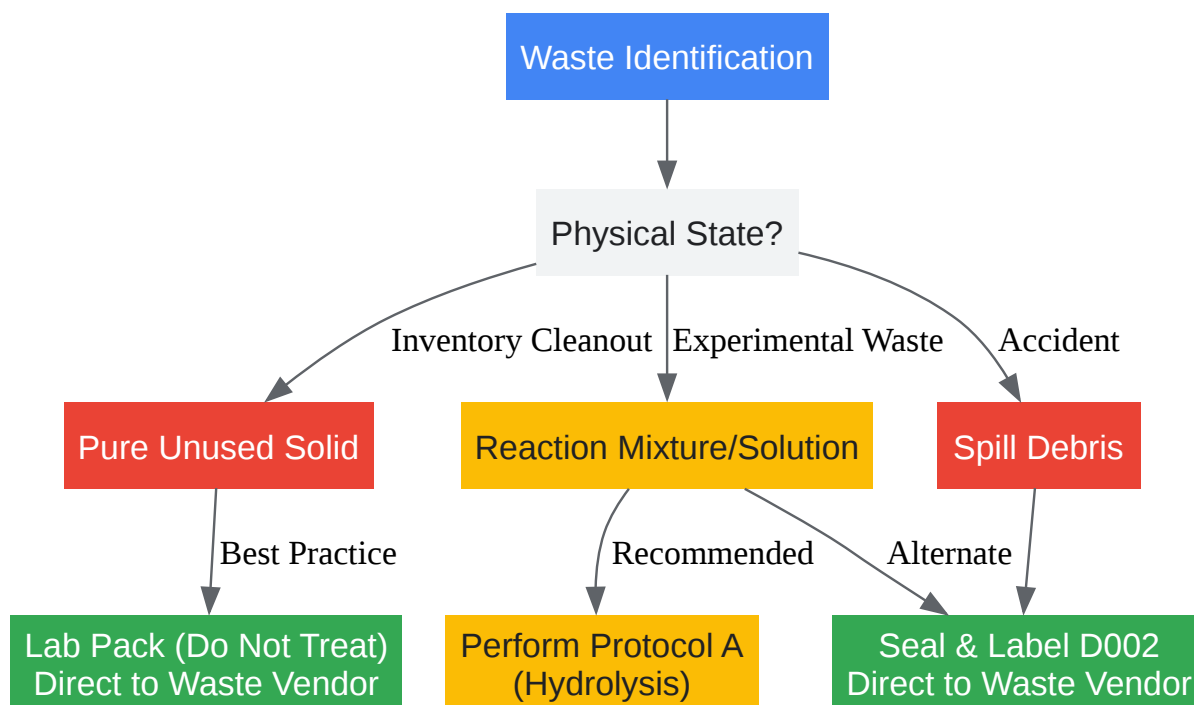
Protocol B: Emergency Spill Response

Scenario: A 100g bottle of solid BAA drops and shatters on the floor.

- Evacuate & Isolate: Clear the immediate area.^[1] BAA is a lachrymator; if eye irritation is felt outside the immediate spill zone, evacuate the lab.
- PPE Up: Don Silver Shield gloves, goggles, and shoe covers.^[1]
- Containment:
 - Solids: Do not dry sweep (creates dust).^{[1][3]} Cover with a dedicated spill pad or damp sand.^[1]
 - Liquids/Solutions: Surround with an inert absorbent (Vermiculite or Diatomaceous Earth).^[1] Do not use sawdust or paper towels (reaction with concentrated acid may cause fire/charring).^[1]
- Neutralization (In-situ):
 - Gently cover the spill with Sodium Bicarbonate (Baking Soda) or Calcium Carbonate.^[1]
 - Observation: Look for bubbling (release).^[1] Continue adding powder until bubbling ceases.
- Cleanup: Scoop the resulting slurry into a heavy-duty plastic bag or wide-mouth jar. Double bag.
- Labeling: Label as "Hazardous Waste: Bromoacetic Acid Spill Debris (Corrosive/Toxic)."

Disposal Decision Logic

Use this decision tree to determine the correct workflow for your specific situation.



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Figure 2: Decision matrix for determining the appropriate disposal route based on waste origin.
[1]

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